

An In-depth Technical Guide to 5,5-Dimethylhexanoic Acid

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Compound of Interest

Compound Name: 5,5-Dimethylhexanoic acid

Cat. No.: B1274113

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Abstract

5,5-Dimethylhexanoic acid, a saturated fatty acid with the IUPAC name **5,5-dimethylhexanoic acid**, presents a unique structural motif with a terminal tert-butyl group. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed theoretical synthesis protocol, and predicted spectral data for its characterization. Furthermore, this document explores the potential biological significance of **5,5-dimethylhexanoic acid** by examining the known roles of structurally related branched-chain fatty acids (BCFAs) in cellular signaling and metabolism, offering insights for future research and drug development endeavors.

Chemical Identity and Physical Properties

5,5-Dimethylhexanoic acid is a carboxylic acid with a six-carbon chain and two methyl groups at the C5 position.^[1] Its structure is characterized by a neopentyl group at the terminus of the alkyl chain.

Table 1: Physicochemical Properties of **5,5-Dimethylhexanoic Acid**

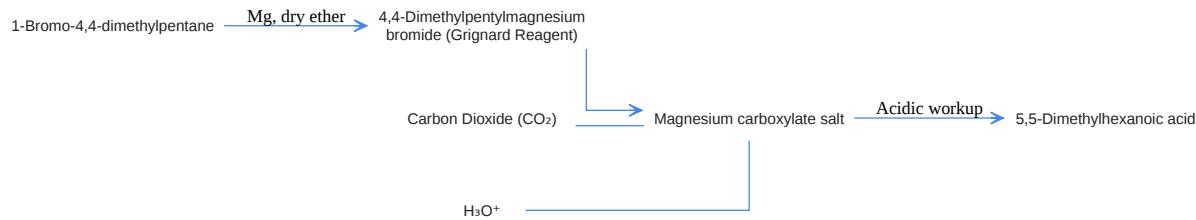
| Property | Value | Source |
|-------------------|---|---|
| IUPAC Name | 5,5-dimethylhexanoic acid | [1] |
| CAS Number | 24499-80-7 | [2] [3] [4] |
| Molecular Formula | C ₈ H ₁₆ O ₂ | [2] [3] [4] |
| Molecular Weight | 144.21 g/mol | [1] [2] [4] |
| Density | 0.928 g/cm ³ | [2] |
| Boiling Point | 227.7 °C at 760 mmHg | [2] |
| Melting Point | 35 °C | [4] |
| Flash Point | 102.5 °C | [2] |
| LogP | 2.28740 | [2] |
| Vapor Pressure | 0.0275 mmHg at 25°C | [2] |
| Refractive Index | 1.436 | [2] |

Synthesis of 5,5-Dimethylhexanoic Acid

While specific, peer-reviewed synthesis protocols for **5,5-dimethylhexanoic acid** are not readily available in the literature, a plausible and efficient synthesis can be designed based on established organometallic chemistry. A common and effective method for the synthesis of carboxylic acids is the carbonation of a Grignard reagent.

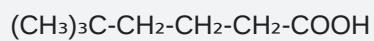
Proposed Synthetic Pathway: Grignard Carbonation

The proposed synthesis involves the reaction of a Grignard reagent, formed from 1-bromo-4,4-dimethylpentane, with carbon dioxide (dry ice) followed by an acidic workup.



5,5-Dimethylhexanoic Acid Structure

\sim 11-12 ppm
(s, 1H, -COOH)

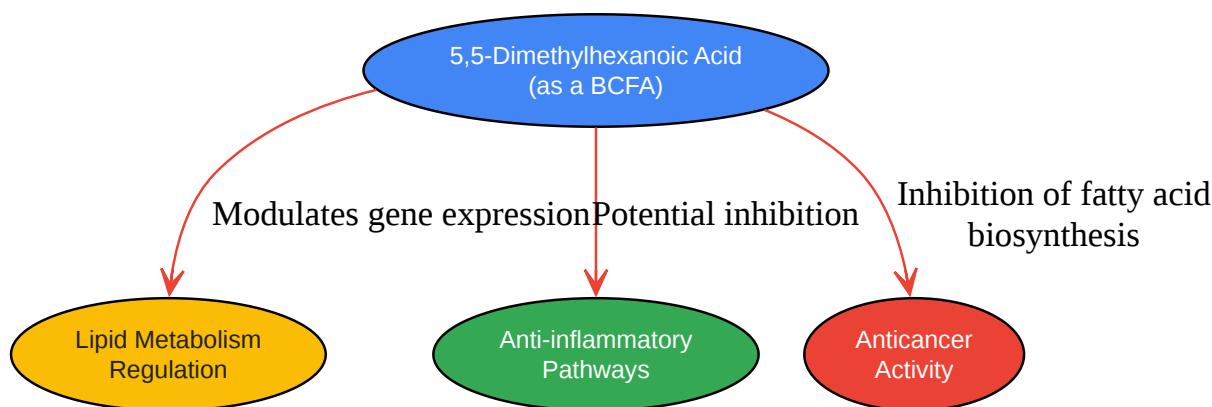


\sim 2.3 ppm
(t, 2H, -CH₂COOH)

\sim 1.5 ppm
(m, 2H, -CH₂CH₂COOH)

\sim 1.3 ppm
(m, 2H, C(CH₃)₃CH₂-)

\sim 0.9 ppm
(s, 9H, -C(CH₃)₃)



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References

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- 2. 5,5-dimethylhexanoic acid | CAS#:24499-80-7 | Chemsoc [chemsoc.com]
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